

Essential Safety and Disposal Procedures for Lacto-N-Difucohexaose I

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Compound of Interest

Compound Name: *lacto-N-difucohexaose I*

Cat. No.: *B105781*

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For researchers, scientists, and drug development professionals, the proper handling and disposal of laboratory reagents are paramount to ensuring a safe and compliant work environment. This document provides essential logistical information and procedural guidance for the safe disposal of **Lacto-N-difucohexaose I**, a non-hazardous oligosaccharide commonly used in various research applications.

While a specific Safety Data Sheet (SDS) for **Lacto-N-difucohexaose I** is not readily available in the public domain, its classification as a non-hazardous sugar alcohol allows for the application of standard laboratory procedures for the disposal of such chemicals. The following guidelines are based on general safety protocols for non-hazardous waste and should be adapted to comply with the specific regulations of your institution and local authorities.

Quantitative Data Summary

A clear understanding of the physical and chemical properties of **Lacto-N-difucohexaose I** is the first step in safe handling. The following table summarizes its key quantitative data.

Property	Value
CAS Number	16789-38-1[1][2]
Molecular Formula	C38H65NO29[1][2]
Molecular Weight	999.91 g/mol [1][2]
Appearance	White to off-white solid[2]
Storage Temperature	-20°C[2]

Disposal Protocol

As a non-hazardous substance, **Lacto-N-difucohexaose I** can typically be disposed of through standard laboratory waste streams. However, it is crucial to prevent the commingling of non-hazardous and hazardous waste to avoid unnecessary disposal costs and environmental burden.

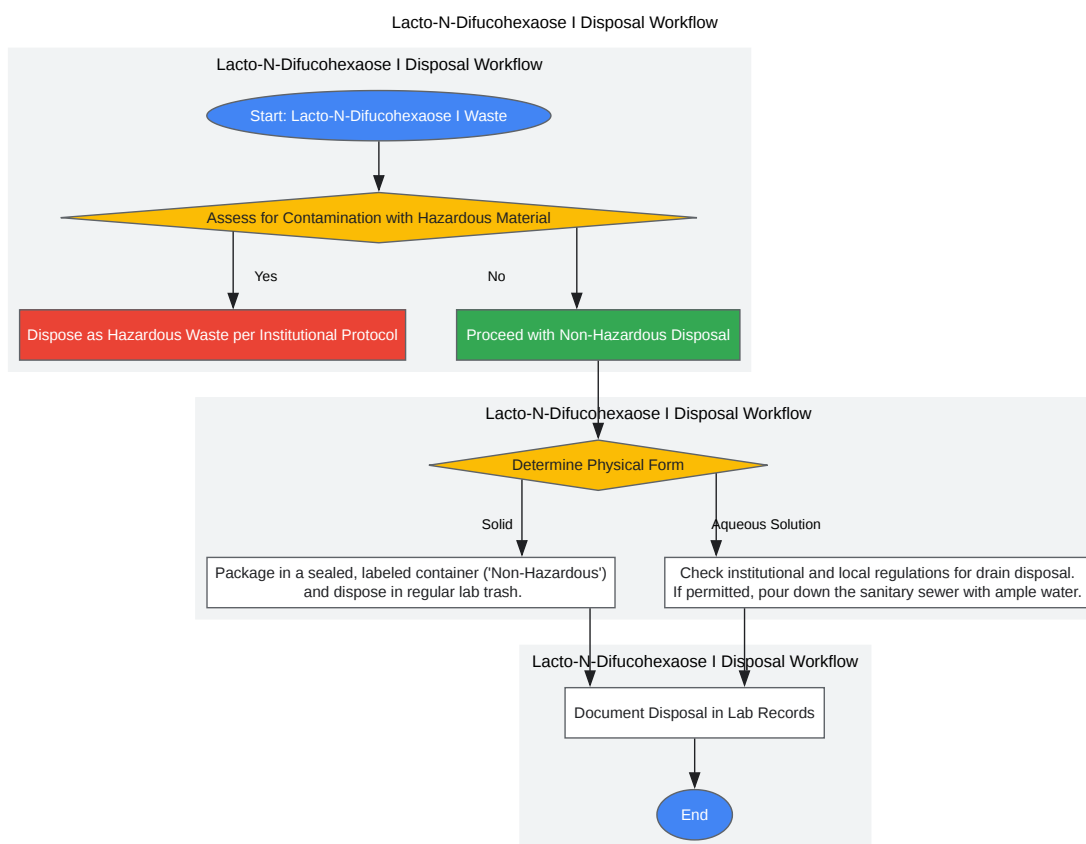
Step-by-Step Disposal Procedure:

- **Assess Contamination:** Before disposal, ascertain that the **Lacto-N-difucohexaose I** waste is not mixed with any hazardous materials. If it is contaminated with a hazardous substance, it must be treated as hazardous waste and disposed of according to the specific protocols for the contaminating chemical.
- **Solid Waste Disposal:**
 - Uncontaminated, solid **Lacto-N-difucohexaose I** can generally be disposed of in the regular laboratory trash.
 - To avoid confusion by custodial staff, it is best practice to package the solid waste in a clearly labeled, sealed container or bag indicating that the contents are "non-hazardous."
 - For larger quantities, consult your institution's environmental health and safety (EHS) office for specific guidance.
- **Aqueous Solution Disposal:**

- Dilute aqueous solutions of **Lacto-N-difucohexaose I** can typically be poured down the sanitary sewer, followed by a copious amount of water to ensure thorough flushing.
- It is imperative to confirm with your local wastewater regulations and institutional policies before disposing of any chemical waste down the drain. Some municipalities may have specific restrictions.
- Documentation: Maintain a record of the disposal, including the date, quantity, and method of disposal, in your laboratory notebook or waste disposal log.

Experimental Workflow for Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Lacto-N-difucohexaose I**.



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Caption: Disposal workflow for **Lacto-N-Difucohexaose I**.

Disclaimer: This information is intended for guidance purposes only. Always consult your institution's specific safety and disposal protocols, as well as local and national regulations, before handling or disposing of any chemical.

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References

- 1. Lacto-N-difucohexaose I | TargetMol [targetmol.com]
- 2. usbio.net [usbio.net]
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